

# 3-Hydroxyoctanoic Acid-d12 certificate of analysis

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-Hydroxyoctanoic Acid-d12

Cat. No.: B13442676

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## Technical Guide: 3-Hydroxyoctanoic Acid-d12

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile and quality control measures for **3-Hydroxyoctanoic Acid-d12**, a deuterated stable isotope-labeled internal standard. The information herein is essential for its application in quantitative bioanalytical studies, metabolic research, and as a tracer in drug development.

### Core Analytical Data

The following table summarizes the key analytical specifications for a representative batch of **3-Hydroxyoctanoic Acid-d12**. These values are typical for a high-quality standard used in research and development.

| Parameter                       | Specification  | Result        |
|---------------------------------|--|---------------|
| Identity                        |  |               |
| CAS Number                      | 1215622-76-6[1]  | Confirmed     |
| Molecular Formula               | C <sub>8</sub> H <sub>4</sub> D <sub>12</sub> O <sub>3</sub> [1] | Confirmed     |
| Molecular Weight                | 172.28 g/mol [1][2]  | 172.28        |
| Purity & Impurities             |  |               |
| Chemical Purity (by HPLC)       | ≥98%   | 99.5%         |
| Isotopic Purity (D-enrichment)  | ≥99 atom % D   | 99.6 atom % D |
| Residual Solvents (by GC-HS)    | ≤0.5%  | Complies      |
| Water Content (by Karl Fischer) | ≤0.5%  | 0.2%          |
| Physical Properties             |  |               |
| Appearance                      | Pale Beige Waxy Solid[1]   | Conforms      |
| Solubility                      | Soluble in Chloroform, Ethanol, Methanol                         | Conforms      |
| Storage Conditions              | 2-8°C Refrigerator, Under inert atmosphere[1]                    | N/A           |

## Experimental Protocols

Detailed methodologies for the key analytical tests performed to generate the data in the table above are provided below.

### High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Objective: To determine the chemical purity of **3-Hydroxyoctanoic Acid-d12** by separating it from any non-deuterated or other impurities.

- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent, equipped with a Diode Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu$ m).
- Mobile Phase:
  - A: 0.1% Formic acid in Water
  - B: 0.1% Formic acid in Acetonitrile
- Gradient Program:
  - 0-2 min: 10% B
  - 2-15 min: 10% to 90% B
  - 15-18 min: 90% B
  - 18-20 min: 10% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 210 nm
- Injection Volume: 10  $\mu$ L
- Sample Preparation: The sample is accurately weighed and dissolved in methanol to a final concentration of 1 mg/mL.
- Data Analysis: The area percent of the main peak corresponding to **3-Hydroxyoctanoic Acid-d12** is calculated to determine the chemical purity.

## Mass Spectrometry (MS) for Isotopic Purity

- Objective: To confirm the identity and determine the isotopic enrichment of deuterium in **3-Hydroxyoctanoic Acid-d12**.

- Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an electrospray ionization (ESI) source.
- Ionization Mode: Negative ESI.
- Mass Range: m/z 100-300.
- Data Analysis: The mass spectrum is analyzed to determine the relative abundance of the deuterated species (m/z for  $[M-H]^-$ ) compared to the non-deuterated and partially deuterated species. The isotopic enrichment is calculated based on the intensity of these peaks.

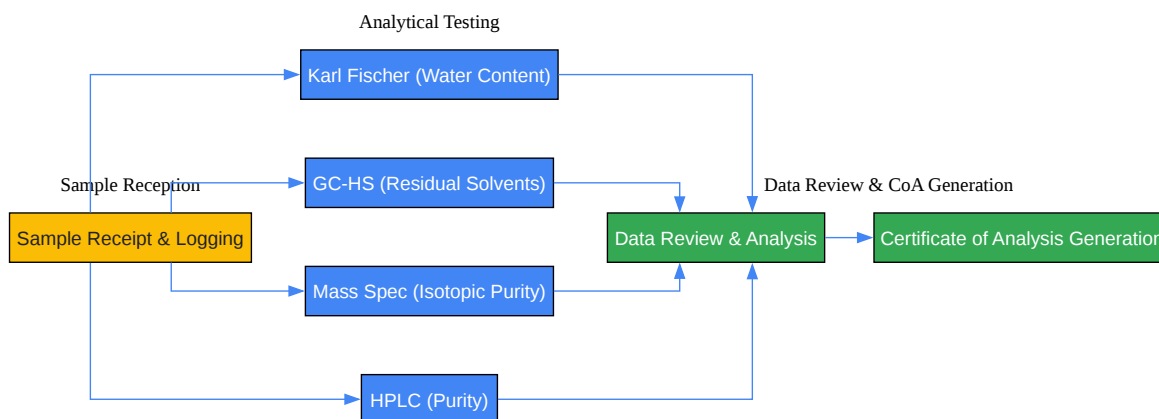
## Gas Chromatography-Headspace (GC-HS) for Residual Solvents

- Objective: To identify and quantify any residual solvents from the synthesis process.
- Instrumentation: Gas chromatograph with a flame ionization detector (FID) and a headspace autosampler.
- Column: DB-624 or equivalent (30 m x 0.32 mm, 1.8  $\mu$ m).
- Oven Program:
  - Initial temperature: 40°C, hold for 5 min
  - Ramp: 10°C/min to 240°C, hold for 5 min
- Injector Temperature: 250°C
- Detector Temperature: 260°C
- Carrier Gas: Helium.
- Headspace Parameters:
  - Vial equilibration temperature: 80°C
  - Equilibration time: 20 min

- Data Analysis: The peak areas of any detected solvents are compared to a standard of known concentration to quantify the amount of each residual solvent.

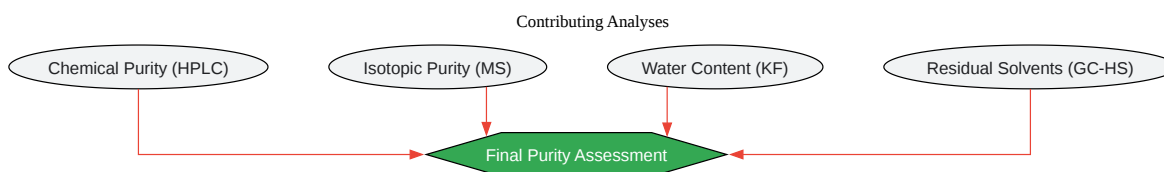
## Visualized Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key processes and logical connections in the quality control of **3-Hydroxyoctanoic Acid-d12**.



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Caption: Quality Control Workflow for **3-Hydroxyoctanoic Acid-d12**.



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Caption: Logical Relationship for Final Purity Assessment.

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## References

- 1. [pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- 2. [scbt.com](https://scbt.com) [scbt.com]
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Address: 3281 E Guasti Rd  
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